Technical Guide: 4-Methoxybenzene-1,2-diol (4-Methoxycatechol)

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Compound of Interest

Compound Name:	*4-Methoxybenzene-1,2-diol*
CAS No.:	*3934-97-2*
Cat. No.:	*B1361131*

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Research, Synthesis, and Pharmacological Applications[1]

Executive Summary & Chemical Identity

4-Methoxybenzene-1,2-diol, commonly known as 4-Methoxycatechol (4-MC) or 3,4-Dihydroxyanisole, is a pivotal phenolic intermediate in medicinal chemistry and toxicology. Unlike its methylated analog (4-methylcatechol), which is a potent inducer of Nerve Growth Factor (NGF), 4-methoxycatechol is primarily characterized by its redox-active properties, its role as a suicide substrate for tyrosinase, and its significance as a methylated metabolite of carcinogenic catechol estrogens.

This guide distinguishes 4-methoxycatechol from its congeners and provides validated protocols for its synthesis and application in redox biology and cancer research.

Chemical Profile Table

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Property	Specification
IUPAC Name	4-Methoxybenzene-1,2-diol
CAS Registry	3934-97-2
Common Synonyms	4-Methoxycatechol; p-Methoxycatechol; 3,4-Dihydroxyanisole
Molecular Formula	$C_7H_8O_3$
Molecular Weight	140.14 g/mol
Melting Point	104–105 °C
Solubility	Soluble in ethanol, DMSO, ethyl acetate; slightly soluble in water.
Key Reactivity	Rapid oxidation to 4-methoxy-o-quinone; Nucleophilic attack by thiols.

Synthesis & Manufacturing Protocols

While 4-methoxycatechol can be isolated from natural sources (e.g., Polygonum multiflorum), laboratory synthesis ensures high purity required for kinetic studies. The most robust "self-validating" method is the Dakin Oxidation of Vanillin, which utilizes the aldehyde functionality to install the second hydroxyl group.

Protocol: Dakin Oxidation of Vanillin

Rationale: This route is preferred over direct hydroxylation of anisole due to high regioselectivity and the availability of the precursor (vanillin).

Reagents:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- Hydrogen Peroxide (30% H_2O_2)[2][3]
- Sodium Hydroxide (NaOH)[3][4]

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- Hydrochloric Acid (HCl)[5]
- Solvent: Water/THF or Water (if strictly aqueous)

Step-by-Step Methodology:

- Dissolution: Dissolve 10.0 g (65.7 mmol) of vanillin in 100 mL of 1M NaOH. The solution will turn yellow due to phenolate formation.
- Oxidation: Cool the solution to 0–5 °C in an ice bath. Add 30% H_2O_2 (8.0 mL, ~1.2 eq) dropwise over 20 minutes. Critical Step: Maintain temperature <10 °C to prevent over-oxidation to tarry quinones.
- Reaction: Allow the mixture to stir at room temperature for 2 hours. The color typically darkens to a deep red/brown.
- Acidification: Acidify the reaction mixture carefully with 6M HCl to pH ~2.
- Extraction: Extract the aqueous phase 3x with Ethyl Acetate (50 mL).
- Purification: Wash combined organics with brine, dry over anhydrous $MgSO_4$, and concentrate in vacuo.
- Crystallization: Recrystallize the crude solid from toluene/petroleum ether to yield off-white needles.

Synthesis Workflow Diagram

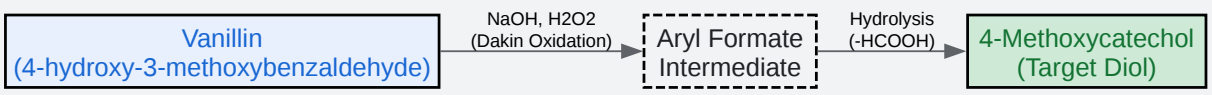


Figure 1: Dakin Oxidation Pathway for 4-Methoxycatechol Synthesis

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Pharmacology & Mechanism of Action

The biological activity of 4-methoxycatechol is dominated by its ability to undergo redox cycling. It acts as a double-edged sword: an antioxidant at low concentrations but a pro-oxidant cytotoxin at high concentrations.

Cytotoxicity & Anticancer Mechanism

Research indicates efficacy against breast cancer lines (MCF-7, MDA-MB-468).[6] The mechanism is distinct from receptor-based drugs; it relies on the generation of Reactive Oxygen Species (ROS).

- Auto-oxidation: In physiological pH, 4-MC auto-oxidizes to the semiquinone radical and then to 4-methoxy-o-quinone.
- ROS Generation: This cycle transfers electrons to molecular oxygen, generating Superoxide Anion ($O_2^{\bullet -}$).
- Thiol Depletion: The electrophilic o-quinone covalently binds to cellular glutathione (GSH) and protein thiols, leading to oxidative stress and apoptosis.[7]

Tyrosinase Suicide Inactivation

4-Methoxycatechol is a classic "suicide substrate" for tyrosinase.[8][9]

- Mechanism: Tyrosinase oxidizes 4-MC to its quinone. This reactive quinone stays in the active site and covalently modifies a histidine residue essential for copper binding, permanently inactivating the enzyme. This makes 4-MC a valuable tool for studying melanogenesis inhibition.

Metabolic Context (Estrogens)

In vivo, 4-methoxycatechol moieties appear as metabolites of 4-hydroxyestradiol (a carcinogenic estrogen metabolite).

- COMT Pathway: Catechol-O-Methyltransferase (COMT) methylates 4-hydroxyestradiol to 4-methoxyestradiol (protective).
- Relevance: The ratio of 4-hydroxy- to 4-methoxy- metabolites is a biomarker for estrogen-induced carcinogenesis.

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Mechanism of Action Diagram

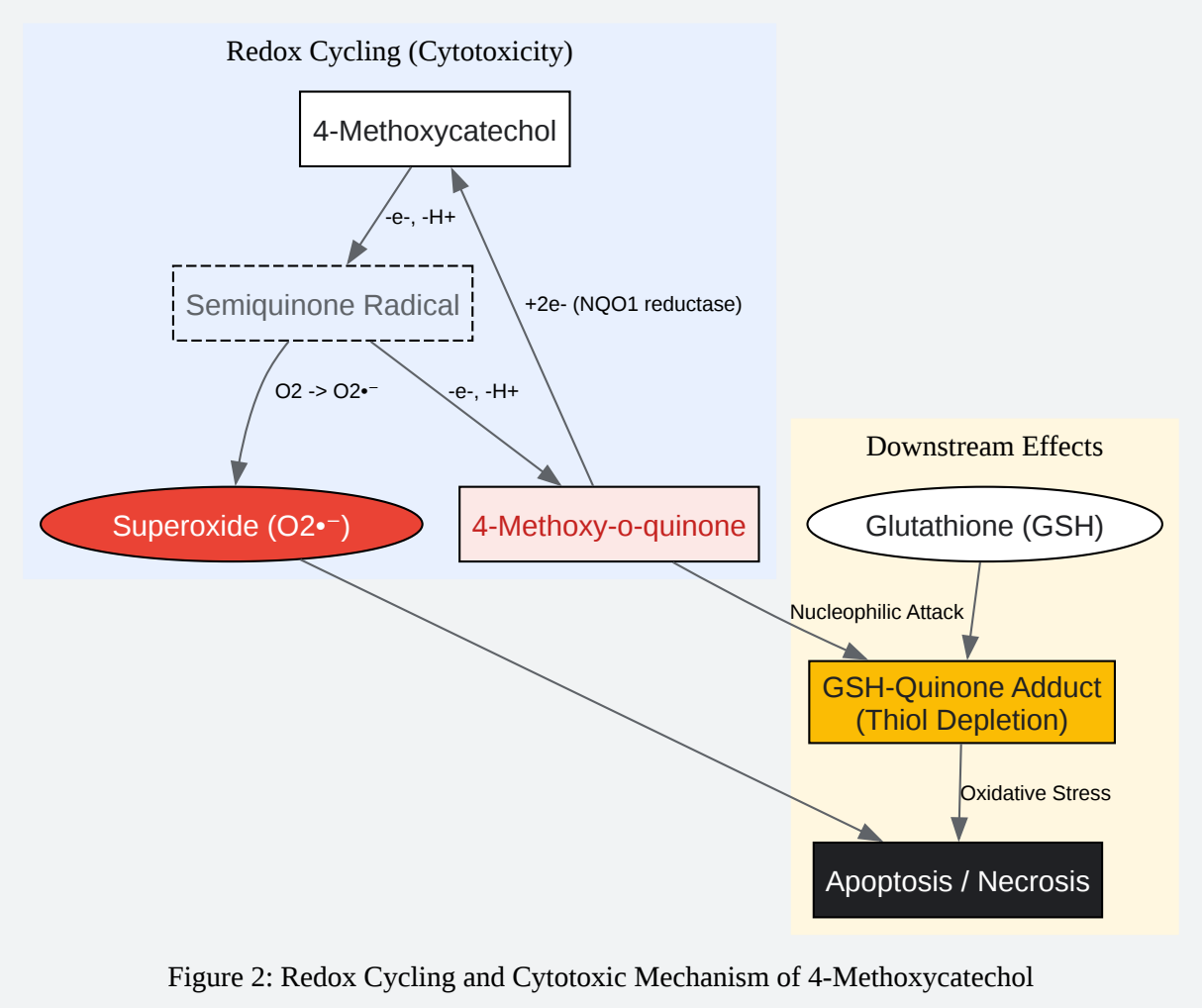


Figure 2: Redox Cycling and Cytotoxic Mechanism of 4-Methoxycatechol

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[1][7]

Experimental Protocols for Researchers

Protocol A: Tyrosinase Inhibition Assay

To verify the "suicide substrate" activity of 4-methoxycatechol.[8][9]

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- Buffer: Prepare 50 mM Phosphate Buffer (pH 6.8).
- Enzyme: Mushroom Tyrosinase (1000 U/mL).
- Substrate: L-DOPA (2 mM) as the reporter substrate.
- Inhibitor: 4-Methoxycatechol (various concentrations: 10–500 µM).
- Procedure: Incubate Enzyme + Inhibitor for 10 mins. Add L-DOPA. Monitor Absorbance at 475 nm (Dopachrome formation).
- Observation: A time-dependent decrease in Vmax indicates irreversible inactivation (suicide inhibition), unlike competitive inhibition where Vmax remains constant.

Protocol B: Cell Viability (MTT Assay)

For assessing cytotoxicity in MCF-7 cells.

- Seeding: Seed MCF-7 cells ($5x10^3$ cells/well) in 96-well plates.
- Treatment: Treat with 4-Methoxycatechol (0–100 µM) for 24h.
- Readout: Add MTT reagent. Dissolve formazan in DMSO. Measure OD at 570 nm.
- Control: Use Catalase (500 U/mL) in a parallel set.
    - Insight: If Catalase rescues cell viability, the mechanism is confirmed as extracellular H_2O_2 generation (redox cycling).

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- Tyrosinase Suicide Inactivation Mechanism. Source: ResearchGate / Arkivoc. URL:[Link]

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